Potential research applications of substituted propanamines

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Compound of Interest

Compound Name:	*1-(3,4-Dimethylphenyl)propan-1-amine*
CAS No.:	*473732-70-6*
Cat. No.:	*B1341055*

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Abstract

Substituted propanamines represent a versatile class of organic compounds characterized by a three-carbon chain with an amino group and various substituents. This structural motif imparts a wide range of physicochemical properties, leading to their application across diverse scientific and industrial domains. This technical guide provides a comprehensive overview of the current and emerging research applications of substituted propanamines, with a focus on their utility for researchers, scientists, and drug development professionals. We will explore their pivotal role in medicinal chemistry, their functional applications in materials science, and their growing importance in agrochemicals and as sophisticated chemical probes. This guide will delve into the structure-activity relationships, synthesis methodologies, and key experimental protocols that underpin their use in these fields, offering a holistic perspective on this important chemical class.

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Introduction to Substituted Propanamines

Core Chemical Structure and Properties

Substituted propanamines are organic molecules built upon a propyl (-$CH_2CH_2CH_2$-) backbone with a terminal or internal amino (-NH_2, -NHR, or -NR_2) group. The versatility of this class of compounds arises from the vast possibilities for substitution at various positions along the carbon chain and on the nitrogen atom. These substitutions significantly influence the molecule's polarity, basicity, steric hindrance, and overall three-dimensional shape, which in turn dictates its biological activity and material properties. The presence of the amino group often imparts a basic character, allowing for the formation of salts, which can enhance water solubility—a crucial property in pharmaceutical and agrochemical formulations.

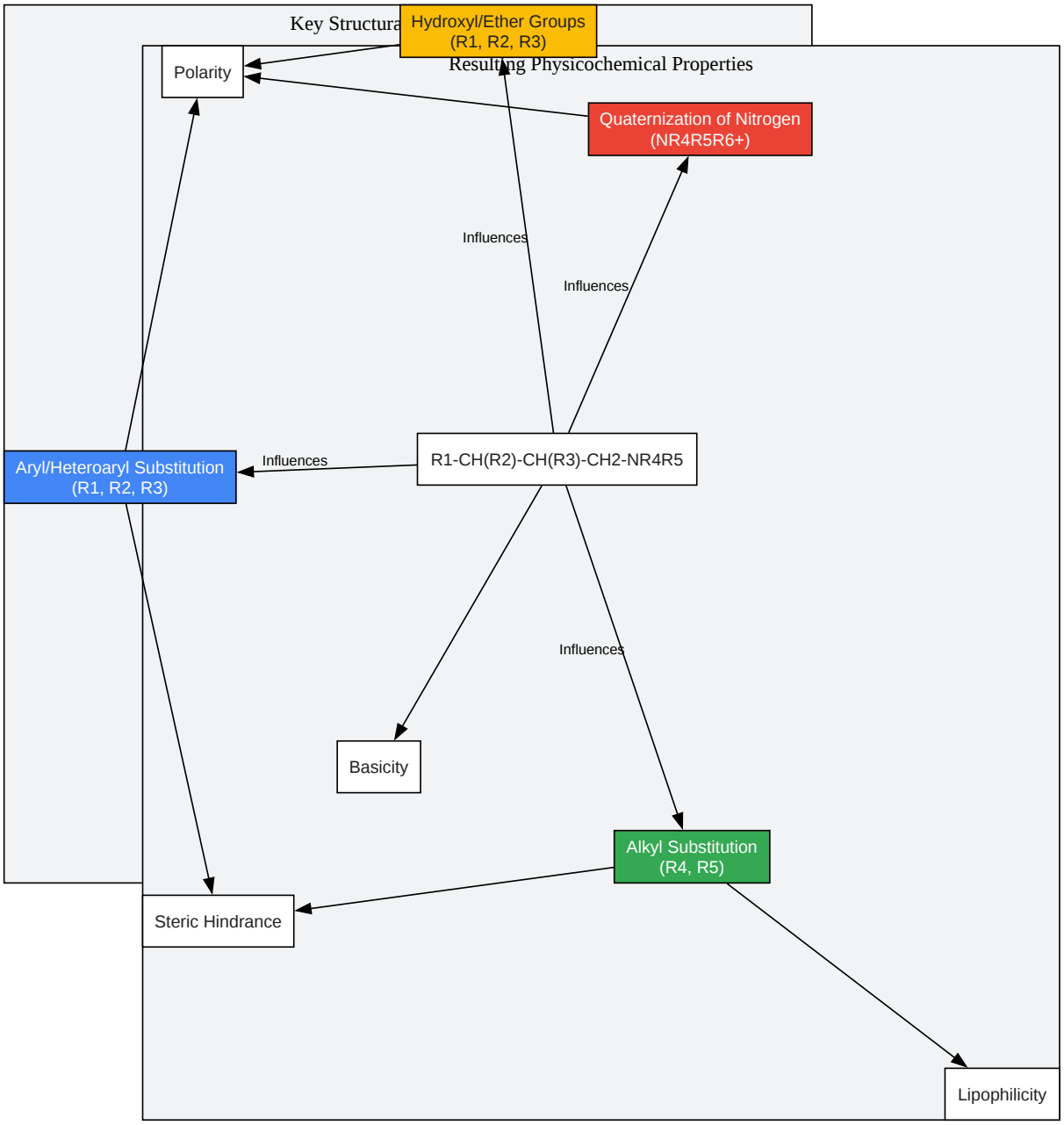
Key Structural Modifications and Their Impact

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The strategic placement of different functional groups on the propanamine scaffold is the cornerstone of designing molecules with specific functions. Common modifications include:

- Aryl and Heteroaryl Substitutions: The introduction of aromatic or heteroaromatic rings can facilitate π-π stacking interactions with biological targets or metal surfaces.
- Alkyl Chains: Varying the length and branching of alkyl substituents on the nitrogen or the carbon backbone can modulate lipophilicity, which is critical for membrane permeability and interaction with hydrophobic pockets in proteins.[1]
- Hydroxyl and Ether Groups: The presence of these groups can introduce hydrogen bonding capabilities, influencing solubility and binding affinity.
- Quaternization of the Nitrogen: The formation of quaternary ammonium salts results in a permanent positive charge, which is a key feature for biocidal activity.[1][2][3][4]

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Caption: Key structural modifications of the propanamine scaffold and their influence on physicochemical properties.

Pharmacological Applications in Drug Discovery and Development

The propanamine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates. Its ability to present functional groups in a specific three-dimensional orientation allows for precise interactions with biological targets.

Modulators of Neurotransmitter Transporters

Substituted propanamines are prominent in the development of SNRIs, a class of antidepressants that function by blocking the reuptake of serotonin and norepinephrine in the synaptic cleft, thereby increasing their availability.[5] This dual mechanism of action is often associated with a broader efficacy profile compared to selective serotonin reuptake inhibitors (SSRIs).

SAR studies have been instrumental in optimizing the potency and selectivity of propanamine-based SNRIs. Key findings include:

- N-Alkylation: Mono- and di-methylation of the terminal amine are often optimal for potent inhibition of both serotonin and norepinephrine transporters.
- Aromatic Substitution: The nature and position of substituents on an aromatic ring attached to the propanamine backbone are critical for selectivity. Electron-withdrawing groups can enhance potency.
- Chirality: The stereochemistry at chiral centers within the propanamine scaffold can profoundly impact binding affinity and selectivity for the serotonin and norepinephrine transporters.

This protocol outlines a competitive radioligand binding assay to determine the affinity of test compounds for the serotonin transporter (SERT) and norepinephrine transporter (NET).

Materials:

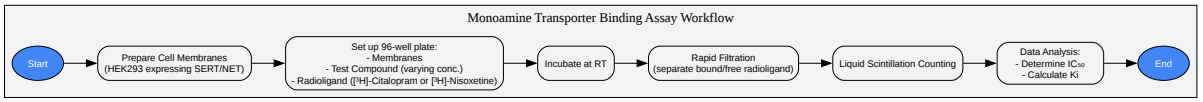
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- HEK293 cells stably expressing human SERT or NET.
- Radioligands: [^{3}H]-Citalopram for SERT and [^{3}H]-Nisoxetine for NET.
- Assay buffer: Tris-HCl buffer with appropriate salts.
- Test compounds (substituted propanamines).
- Scintillation vials and cocktail.
- Microplate harvester and liquid scintillation counter.

Procedure:

- Cell Membrane Preparation: Harvest HEK293 cells and prepare crude membrane fractions by homogenization and centrifugation.
- Assay Setup: In a 96-well plate, add cell membranes, varying concentrations of the test compound, and the appropriate radioligand.
- Incubation: Incubate the plates at room temperature for a specified time to allow for binding equilibrium.
- Harvesting: Rapidly filter the contents of each well through a glass fiber filter mat using a microplate harvester to separate bound from free radioligand.
- Scintillation Counting: Place the filter discs in scintillation vials with scintillation cocktail and quantify the radioactivity using a liquid scintillation counter.
- Data Analysis: Determine the IC_{50} values (the concentration of test compound that inhibits 50% of specific radioligand binding) by non-linear regression analysis of the competition binding curves. Calculate the Ki (inhibitory constant) using the Cheng-Prusoff equation.

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Caption: Workflow for an in vitro monoamine transporter binding assay.

Appetite Suppressants

Certain substituted propanamines have shown significant potential as anorectic agents. Their mechanism of action often involves the modulation of central nervous system pathways that regulate hunger and satiety.

The appetite-suppressing effects of many propanamine derivatives are linked to their ability to increase the synaptic concentrations of norepinephrine and dopamine in the hypothalamus, a key brain region for energy homeostasis. This leads to a sensation of fullness and a reduction in food cravings.

This protocol describes a method to evaluate the anorectic effects of substituted propanamines in rats or mice.

Animals:

- Male Sprague-Dawley rats or C57BL/6 mice.
- Individually housed with ad libitum access to food and water.

Procedure:

- Acclimation: Acclimate the animals to the housing conditions and handling for at least one week.

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- Baseline Measurement: Record the daily food intake and body weight for each animal for a baseline period of 3-5 days.
- Drug Administration: Administer the test compound (substituted propanamine) or vehicle control via an appropriate route (e.g., oral gavage, intraperitoneal injection).
- Post-Dosing Measurement: Measure food intake and body weight at regular intervals (e.g., 1, 2, 4, 8, and 24 hours) after drug administration.
- Data Analysis: Compare the food intake and body weight changes in the drug-treated group to the vehicle-treated group. Statistical analysis (e.g., t-test or ANOVA) is used to determine the significance of the effects.

Histamine H3 Receptor Antagonists

The histamine H3 receptor is an autoreceptor and heteroreceptor that modulates the release of histamine and other neurotransmitters. Antagonists of the H3 receptor have therapeutic potential for treating a range of neurological and psychiatric disorders, including cognitive impairment, narcolepsy, and attention-deficit/hyperactivity disorder (ADHD).[6]

By blocking the inhibitory H3 autoreceptors, propanamine-based antagonists can increase the release of histamine in the brain.[6] This, in turn, promotes wakefulness and enhances cognitive function by modulating the release of other neurotransmitters like acetylcholine and glutamate.[6]

A common synthetic route to propanamine-based H3 receptor antagonists involves the reaction of a suitable propanolamine with an appropriate alkylating or acylating agent to introduce the desired pharmacophoric elements for H3 receptor binding. Chiral synthesis or resolution is often necessary to obtain the desired stereoisomer with optimal activity.

Applications in Materials Science

Beyond their pharmacological roles, the unique chemical properties of substituted propanamines make them valuable in various materials science applications.

Corrosion Inhibitors for Metallic Surfaces

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Substituted propanamines, particularly those with long alkyl chains and heteroatoms, have demonstrated excellent efficacy as corrosion inhibitors for various metals and alloys, especially in acidic environments.

The primary mechanism of corrosion inhibition by propanamine derivatives involves their adsorption onto the metal surface. The lone pair of electrons on the nitrogen atom and any additional heteroatoms or π-electrons from aromatic rings can coordinate with the vacant d-orbitals of the metal atoms, forming a protective film. The hydrophobic alkyl chains then create a barrier that repels corrosive aqueous species. This adsorption can be a combination of physisorption (electrostatic interactions) and chemisorption (covalent bond formation).

The effectiveness of a corrosion inhibitor is quantified by its inhibition efficiency (IE%), which can be determined using various techniques.

Table 1: Corrosion Inhibition Efficiency of N-Substituted Propanamines on Mild Steel in 1 M HCl

Compound	Concentration (ppm)	Inhibition Efficiency (%)	Reference
N-oleyl-1,3-propanediamine	100	92.1	[2]
Dodecylamine	150	85.7	[7]
Octadecylamine	150	90.2	[7]

Gravimetric Method:

- Sample Preparation: Prepare pre-weighed metal coupons of a standard size.
- Immersion: Immerse the coupons in the corrosive medium (e.g., 1 M HCl) with and without different concentrations of the propanamine inhibitor.
- Exposure: Maintain the coupons in the solution for a specified period at a constant temperature.
- Cleaning and Re-weighing: After the exposure period, remove the coupons, clean them to remove corrosion products, and re-weigh them.

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- Calculation: Calculate the corrosion rate and inhibition efficiency based on the weight loss.

Electrochemical Methods (Potentiodynamic Polarization and Electrochemical Impedance Spectroscopy - EIS):

- Electrochemical Cell Setup: Use a three-electrode cell containing the working electrode (metal sample), a reference electrode (e.g., saturated calomel electrode), and a counter electrode (e.g., platinum).
- Measurement: Perform potentiodynamic polarization scans and EIS measurements in the corrosive medium with and without the inhibitor.
- Data Analysis: From the polarization curves, determine the corrosion current density (i_corr). From the EIS data, determine the charge transfer resistance (R_ct). Calculate the inhibition efficiency from the changes in i_corr or R_ct in the presence of the inhibitor.

Modifiers for Polymer Properties

The incorporation of substituted propanamines into polymer matrices can significantly alter their physical and chemical properties.

The amine groups of propanamines can interact with polymer chains through hydrogen bonding or covalent linkages, acting as cross-linkers or plasticizers. For example, in polyamides, the addition of certain propanamines can disrupt the existing hydrogen bonding network, leading to a decrease in melt viscosity and improved processability.[8] Conversely, diamines can be used as monomers to create novel polyamides with specific thermal and mechanical characteristics.[9]

Agrochemical and Biocidal Applications

The biological activity of substituted propanamines extends to the control of unwanted organisms in agricultural and industrial settings.

Herbicidal Agents

Propanil, an N-acylated 3,4-dichloroaniline derivative of propanoic acid, is a widely used post-emergence herbicide for the control of broadleaf and grassy weeds in rice and other crops.[10] Its mechanism of action involves the inhibition of photosynthesis in the target weeds.[11]

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Research into analogs of propanil aims to develop new herbicides with improved efficacy, selectivity, and environmental profiles.[12]

The herbicidal activity of propanamine derivatives can be assessed through various bioassays, including seed germination and seedling growth inhibition tests.

Table 2: Herbicidal Activity of Propanamine Analogs Against Barnyard Grass (Echinochloa crus-galli)

Compound	Concentration (mmol/L)	Root Growth Inhibition (%)	Reference
Glyphosate (standard)	5	85	[13]
Compound 3p	5	>95	[13]
Compound 3r	5	>95	[13]

Quaternary Propanammonium Compounds as Biocides

Quaternization of the amino group in propanamines leads to the formation of quaternary ammonium compounds (QACs), which are potent biocides with a broad spectrum of activity against bacteria, fungi, and viruses.[3][4][14]

The biocidal activity of propanammonium salts is primarily due to their ability to disrupt cell membranes.[1][2] The positively charged nitrogen head group interacts with the negatively charged components of the microbial cell membrane, while the hydrophobic alkyl chains intercalate into the lipid bilayer, leading to a loss of membrane integrity and cell lysis. The length of the alkyl chain is a critical determinant of biocidal efficacy, with C12-C16 chains generally exhibiting the highest activity.[1][2]

Emerging Research Frontiers

The versatility of the substituted propanamine scaffold continues to drive research into new and innovative applications.

Propanamine-Based Chemical Probes

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Chemical probes are small molecules used to study biological systems. Substituted propanamines can be functionalized with reporter groups (e.g., fluorophores, biotin) to create probes for specific biological targets.[15][16][17] These probes can be used to visualize the localization of proteins within cells, to identify new drug targets, and to study the mechanism of action of existing drugs.

Propanamine Derivatives in Photoresist Formulations

In the manufacturing of microelectronics, photoresists are light-sensitive materials used to pattern semiconductor wafers. Certain propanamine derivatives can be incorporated into photoresist formulations as surfactants or leveling agents to improve the coating properties and resolution of the photolithographic process.[18]

Conclusion and Future Outlook

Substituted propanamines are a remarkably versatile class of compounds with a broad and expanding range of research applications. From the development of life-saving pharmaceuticals to the creation of advanced materials and effective agrochemicals, the ability to fine-tune the properties of these molecules through targeted substitutions has made them indispensable tools for scientists and engineers. Future research in this area is likely to focus on the development of more selective and potent pharmacological agents with fewer side effects, the design of "green" and sustainable corrosion inhibitors and polymer additives, and the creation of novel chemical probes to unravel the complexities of biological systems. The continued exploration of the vast chemical space accessible through the substitution of the propanamine scaffold promises to yield exciting new discoveries and technologies.

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